

An In-depth Technical Guide to Apocynoside I: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Apocynoside I is a naturally occurring ionone glucoside that has garnered interest within the scientific community for its potential pharmacological activities. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Apocynoside I**, intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Physicochemical Properties

Apocynoside I was first isolated from the roasted leaves of Apocynum venetum L. and has also been identified in Spatholobus littoralis. Its structure was elucidated through chemical and physicochemical analyses, including nuclear magnetic resonance (NMR) spectroscopy.[1]

Table 1: Physicochemical Properties of Apocynoside I



Property	Value	Reference
Molecular Formula	C19H30O8	[1]
Molecular Weight	386.44 g/mol	[1]
IUPAC Name	(2E,4R)-4-[(1R,6R)-1-hydroxy-2,2,6-trimethyl-7-oxabicyclo[4.1.0]hept-3-en-3-yl]-3-buten-2-ol; D-glucose	
CAS Number	358721-31-0	
Appearance	Colorless powder	[1]

Biological and Pharmacological Properties

The biological activities of **Apocynoside I** are an emerging area of research. Preliminary studies and the activities of the plant extracts from which it is derived suggest potential antioxidant and other pharmacological effects.

Antioxidant Activity

Extracts of Apocynum venetum containing **Apocynoside I** have demonstrated antioxidant properties.[2] While specific studies quantifying the antioxidant capacity of isolated **Apocynoside I** are limited, its chemical structure, featuring hydroxyl groups, suggests it may possess radical scavenging capabilities.

Table 2: Reported Biological Activities of Plant Extracts Containing Apocynoside I

Activity	Plant Source	Assay	Observations	Reference
Antioxidant	Apocynum venetum	DPPH radical scavenging	Extracts showed strong scavenging activity.	[2]

Experimental Protocols



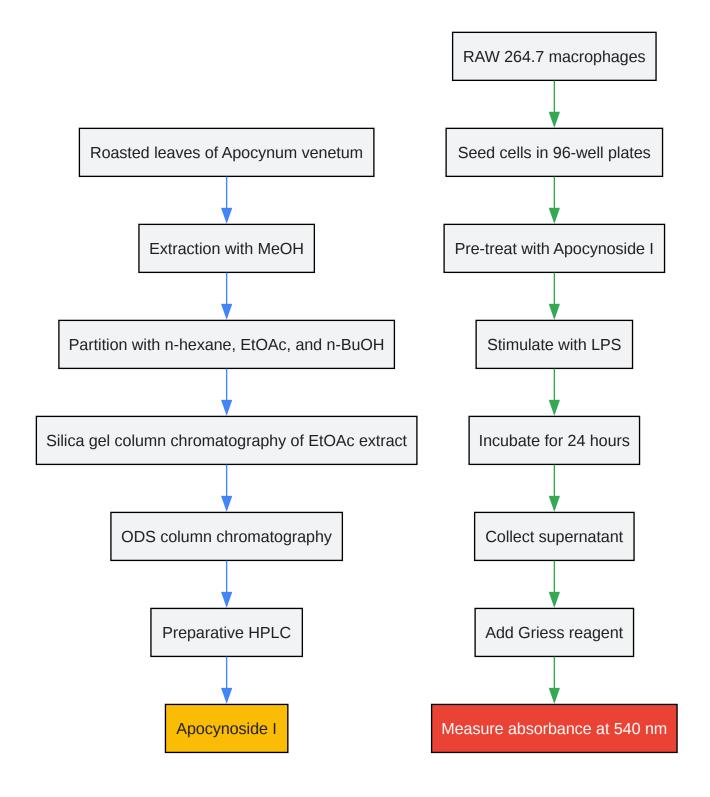
Detailed experimental protocols are crucial for the replication and advancement of research. The following sections outline the methodologies for the isolation and potential biological evaluation of **Apocynoside I**.

Isolation and Purification of Apocynoside I

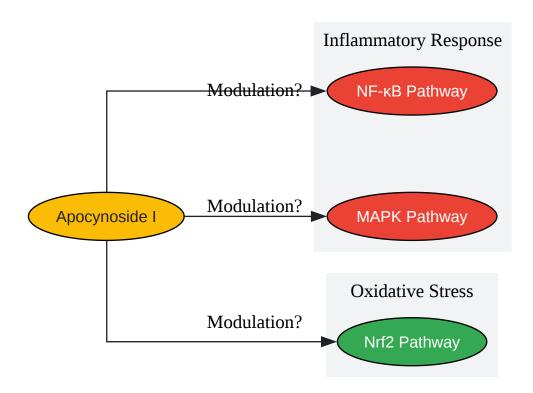
The following is a general procedure based on the initial isolation of **Apocynoside I** from Apocynum venetum.[1]

Workflow for Isolation and Purification









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References

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